

Personal protective equipment for handling YLF-466D

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Compound of Interest

Compound Name: YLF-466D

Cat. No.: B10769890

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Essential Safety and Handling Guide for YLF-466D

This guide provides crucial safety, handling, and disposal information for **YLF-466D**, a newly developed AMP-activated protein kinase (AMPK) activator.^[1] Adherence to these procedural steps is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

According to the Safety Data Sheet (SDS), **YLF-466D** is not classified as a hazardous substance under the Globally Harmonized System (GHS).^{[1][2]} However, it is imperative to observe standard laboratory safety precautions at all times.

Personal Protective Equipment (PPE):

The following personal protective equipment is recommended when handling **YLF-466D** to minimize exposure and ensure personal safety.

Category	Recommendation	Rationale
Eye Protection	Safety glasses with side-shields	Protects eyes from potential splashes or aerosols.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the compound.[1]
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.[1]
Respiratory Protection	Not generally required. Use in a well-ventilated area.	The substance is not considered a respiratory hazard.[1]

General Hygiene:

- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the laboratory.[1]
- Handle **YLF-466D** in a well-ventilated area.[2]
- Avoid ingestion and inhalation of the powder.[2]

Quantitative Safety Data

The hazard ratings for **YLF-466D** are summarized below, indicating a low risk under normal laboratory conditions.

Hazard Rating System	Rating	Description
NFPA Ratings		
Health	0	No hazard beyond that of ordinary combustible material. [2]
Fire	0	Will not burn under normal fire conditions.[2]
Reactivity	0	Normally stable, even under fire exposure conditions, and is not reactive with water.[2]
HMIS-ratings		
Health	0	No significant risk to health.[2]
Fire	0	Minimal or no fire hazard.[2]
Reactivity	0	Minimal or no reactivity hazard. [2]

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures immediately.

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.[1]
Inhalation	Move to fresh air. If not breathing, give artificial respiration.[1]
Ingestion	Wash out mouth with water. Do not induce vomiting. Seek medical attention.[1]

Storage and Disposal Plan

Proper storage and disposal of **YLF-466D** are critical to prevent environmental contamination and maintain a safe laboratory.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[1]

Disposal:

While not classified as hazardous, **YLF-466D** should not be released into the environment.[1] Dispose of the compound in accordance with local, state, and federal regulations.[1]

- Solid Waste: Collect unused or expired **YLF-466D** powder and any contaminated disposable labware (e.g., weigh boats, pipette tips, gloves) in a designated and clearly labeled solid waste container.[2] The label should include the full chemical name: 3-[[[(3E)-3-[(4-chlorophenyl)phenylmethylene]-2,3-dihydro-2-oxo-1H-indol-1-yl]methyl]-benzoic acid.[2]
- Waste Container Storage: Store the waste container in a secure, designated area within the laboratory, away from general work areas, preferably in secondary containment.[2]

- Institutional Guidelines: Always follow your institution's specific guidelines for the disposal of non-hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for waste pickup and do not dispose of it in regular trash.[2]
- Empty Containers: Triple-rinse empty containers with a suitable solvent. Collect the rinsate as chemical waste. Deface the label before disposing of the container according to institutional procedures.[2]

Experimental Protocol: In-Vitro Antiplatelet Activity of YLF-466D

This protocol details a method for assessing the antiplatelet activity of **YLF-466D** by measuring its effect on platelet aggregation in isolated human platelets.[1][2]

Objective: To determine the effect of **YLF-466D** on platelet aggregation in isolated human platelets.[2]

Materials:

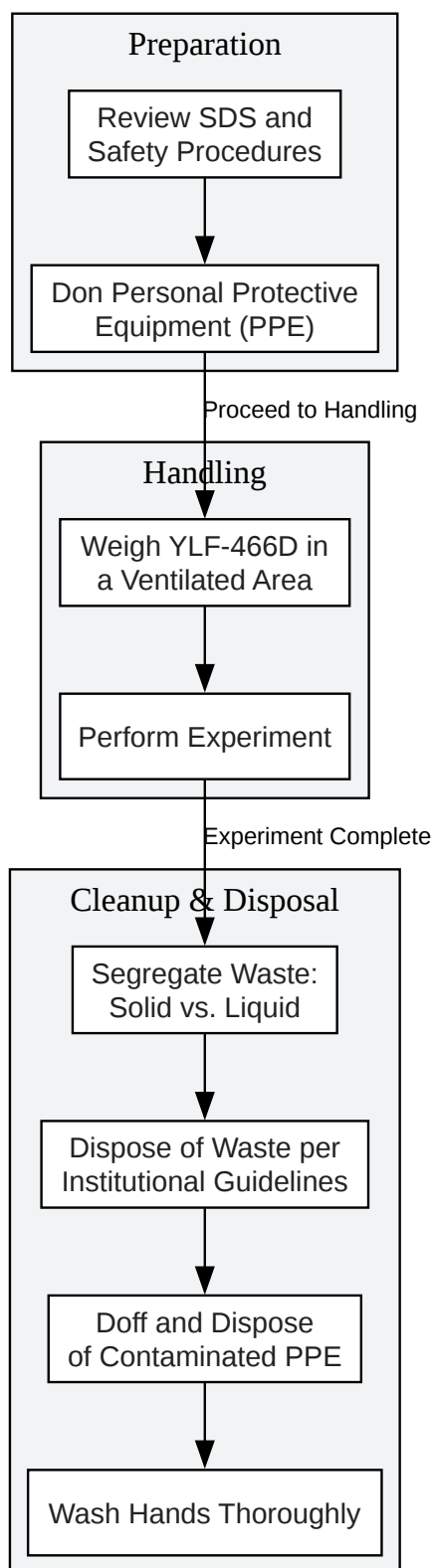
- Human whole blood
- Acid-citrate-dextrose (ACD) solution
- Platelet-rich plasma (PRP)
- Tyrode's buffer
- Platelet agonists (e.g., thrombin, ADP, collagen)
- Platelet aggregation profiler
- Spectrophotometer

Procedure:

- Platelet Preparation:
 - Collect human whole blood into tubes containing ACD solution.[1]

- Centrifuge the blood at 150 x g for 15 minutes to obtain platelet-rich plasma (PRP).[1]
- Wash the PRP with Tyrode's buffer and centrifuge at 800 x g for 10 minutes to pellet the platelets.[1]
- Measurement of Aggregation:
 - Monitor platelet aggregation using a platelet aggregation profiler, which measures the change in light transmittance through the platelet suspension over time.[1]
 - Record the maximum aggregation percentage for each condition.[1]
- Data Analysis:
 - Compare the aggregation in **YLF-466D**-treated samples to the vehicle control to determine the inhibitory effect of the compound.[1]

Workflow for Handling YLF-466D



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Caption: Workflow for the safe handling and disposal of **YLF-466D**.

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References

- 1. benchchem.com [benchchem.com]
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